

# In-Depth Technical Guide on 6-O-Nicotinoylbarbatin C (CAS: 1015776-92-7)

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## Compound of Interest

Compound Name: 6-O-Nicotinoylbarbatin C

Cat. No.: B15593182

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Disclaimer: As of December 2025, a comprehensive scientific publication detailing the initial isolation, full characterization, and specific biological activities of 6-O-Nicotinoylbarbatin C could not be located in the public domain. The following guide is compiled from commercial product data and scientific literature on closely related neo-clerodane diterpenoids isolated from *Scutellaria barbata*. Information presented should be considered in this context.

## Introduction

6-O-Nicotinoylbarbatin C is a naturally occurring neo-clerodane diterpenoid isolated from the herb *Scutellaria barbata* D. Don (Lamiaceae).<sup>[1]</sup> This class of compounds has garnered significant interest from researchers due to their diverse and potent biological activities, including cytotoxic, anti-inflammatory, and insect antifeedant properties. This guide provides a summary of the available technical data for 6-O-Nicotinoylbarbatin C and related compounds, intended for researchers, scientists, and drug development professionals.

## Physicochemical Properties

The available data for 6-O-Nicotinoylbarbatin C is summarized in the table below. This information is primarily sourced from chemical supplier datasheets.

Property	Value	Reference
CAS Number	1015776-92-7	<a href="#">[1]</a>
Molecular Formula	C <sub>26</sub> H <sub>31</sub> NO <sub>6</sub>	<a href="#">[1]</a>
Molecular Weight	453.5 g/mol	<a href="#">[1]</a>
Purity	≥98%	<a href="#">[1]</a>
Physical Description	Powder	<a href="#">[1]</a>
Source	The herbs of <i>Scutellaria barbata</i> D. Don	<a href="#">[1]</a>
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	<a href="#">[1]</a>
Storage	Store in a sealed, cool, and dry condition. Stock solutions can be stored below -20°C for several months.	

## Biological Activity

While specific biological activity data for 6-O-Nicotinoylbarbatin C is not readily available in peer-reviewed literature, a closely related compound, 6-O-Nicotinoylscutecbarbatine G (Scutecbaratin C), also isolated from *Scutellaria barbata*, has reported cytotoxic activities. It is plausible that 6-O-Nicotinoylbarbatin C exhibits similar biological effects.

Cell Line	Cancer Type	IC <sub>50</sub> (µM)
HONE-1	Nasopharyngeal Carcinoma	3.1
KB	Oral Epidermoid Carcinoma	2.1
HT29	Colorectal Carcinoma	5.7

## Experimental Protocols

Detailed experimental protocols for the isolation and characterization of 6-O-Nicotinoylbarbatin C are not available. However, a general methodology for the isolation of neo-clerodane diterpenoids from *Scutellaria* species can be outlined based on published literature for similar compounds.

#### General Protocol for Isolation of Neo-clerodane Diterpenoids from *Scutellaria barbata*

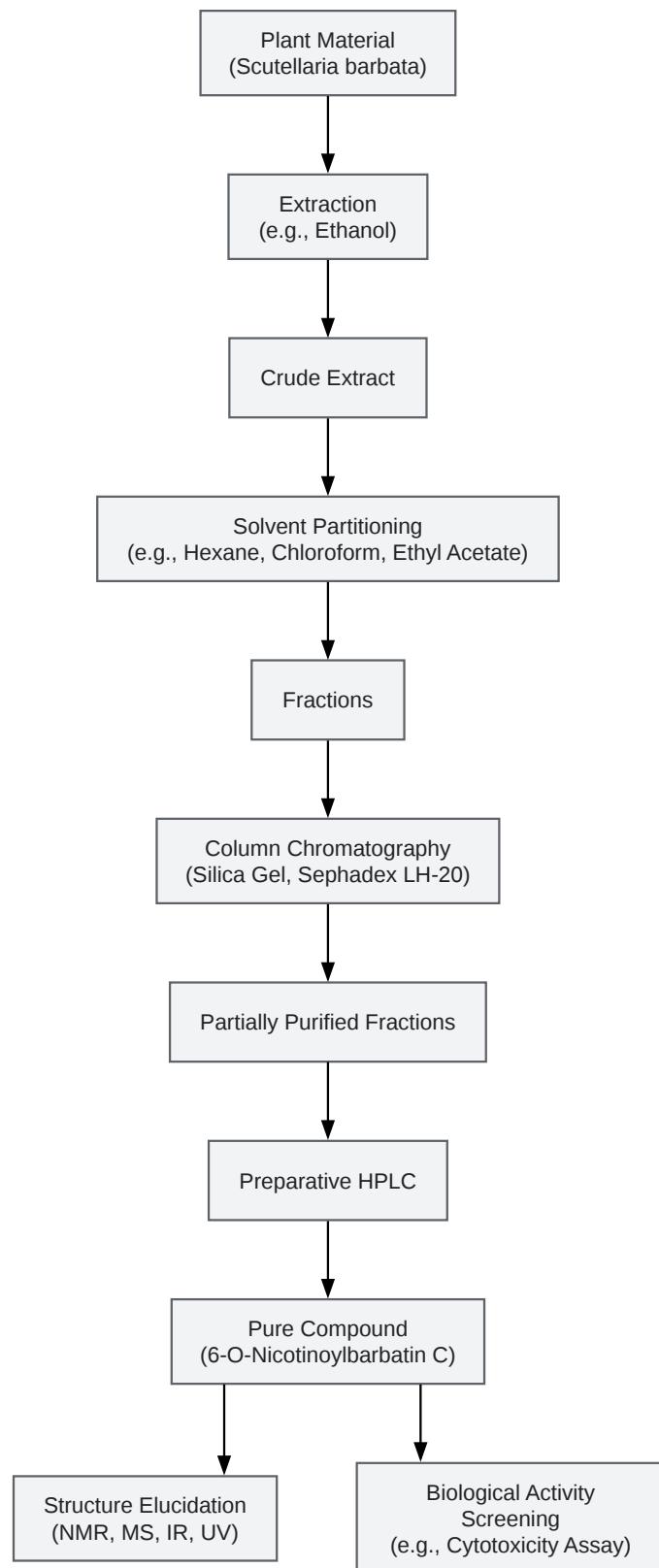
- Extraction: The dried and powdered aerial parts of *Scutellaria barbata* are extracted exhaustively with a solvent such as 95% ethanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- Fractionation: The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as petroleum ether, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- Chromatographic Separation: The chloroform and ethyl acetate fractions, which are typically rich in diterpenoids, are subjected to multiple chromatographic steps for further purification.
  - Silica Gel Column Chromatography: The fraction is applied to a silica gel column and eluted with a gradient of solvents, for example, a hexane-ethyl acetate or chloroform-methanol gradient. Fractions are collected and monitored by Thin Layer Chromatography (TLC).
  - Sephadex LH-20 Column Chromatography: Fractions containing compounds of interest are often further purified on a Sephadex LH-20 column using a solvent like methanol to remove pigments and other impurities.
  - Preparative High-Performance Liquid Chromatography (HPLC): Final purification is typically achieved using preparative HPLC on a C18 column with a mobile phase such as a methanol-water or acetonitrile-water gradient.
- Structure Elucidation: The structure of the purified compound is determined using a combination of spectroscopic techniques:
  - Mass Spectrometry (MS): To determine the molecular weight and elemental composition.

- Nuclear Magnetic Resonance (NMR): 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC, NOESY) NMR spectroscopy to establish the chemical structure and stereochemistry.
- Infrared (IR) and Ultraviolet (UV) Spectroscopy: To identify functional groups.

## Visualizations

## Experimental Workflow

The following diagram illustrates a general workflow for the isolation and characterization of bioactive compounds from a plant source.

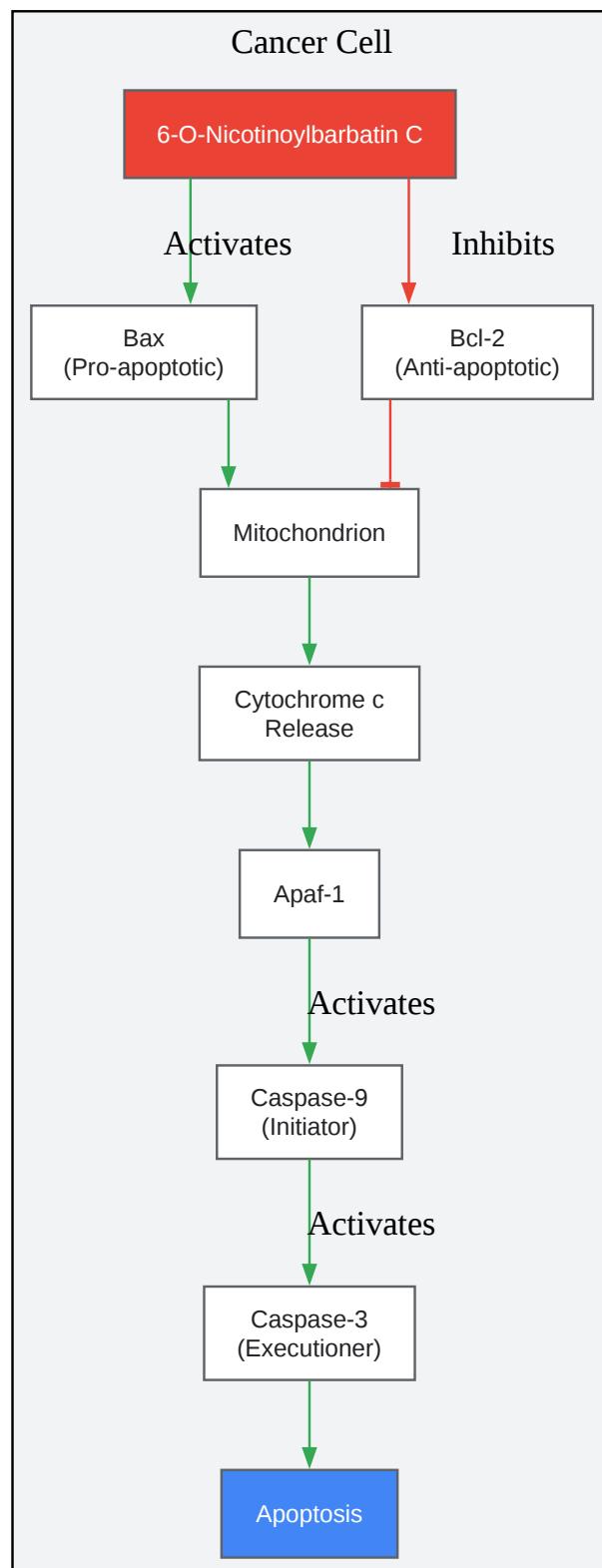
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General workflow for natural product isolation.

## Postulated Signaling Pathway for Cytotoxicity

The precise mechanism of action for 6-O-Nicotinoylbarbatin C has not been elucidated.

However, many diterpenoids exert their cytotoxic effects by inducing apoptosis (programmed cell death). The diagram below illustrates a generalized apoptotic pathway that could be a plausible mechanism for this class of compounds.



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Generalized mitochondrial apoptotic pathway.

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## References

- 1. 6-O-Nicotinoylbarbatin C | CAS 1015776-92-7 | ScreenLib [screenlib.com]
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